

# TDI-Based Polyurethanes: A Comparative Performance Analysis Against Other Elastomers

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## Compound of Interest

Compound Name: TOLUENE DIISOCYANATE

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison with Supporting Experimental Data

**Toluene diisocyanate** (TDI)-based polyurethanes are a versatile class of elastomers renowned for their exceptional mechanical properties and abrasion resistance. This guide provides a comprehensive comparison of TDI-based polyurethanes with other commonly used elastomers, including methylene diisocyanate (MDI)-based polyurethanes, natural rubber, neoprene, silicone rubber, and ethylene propylene diene monomer (EPDM) rubber. The following sections present quantitative performance data, detailed experimental protocols for key performance indicators, and a logical workflow for elastomer selection to assist researchers and professionals in making informed material choices for their specific applications.

## Performance Comparison of Elastomers

The selection of an appropriate elastomer is critical for the performance and longevity of any component. This section provides a quantitative comparison of key physical, mechanical, and thermal properties of TDI-based polyurethanes against other common elastomers. The data presented in the following tables are compiled from various industry datasheets and technical resources. It is important to note that the properties of a specific elastomer can vary depending on its formulation and processing.

## Mechanical Properties

Property	TDI-Based Polyurethane (Polyester)	TDI-Based Polyurethane (Polyether)	MDI-Based Polyurethane	Natural Rubber (NR)	Neoprene (CR)	Silicone Rubber (VMQ)	EPDM Rubber
Hardness (Shore A)	70A - 70D	80A - 80D	60A - 95A	30 - 90	20 - 95	20 - 90	30 - 90
Tensile Strength (MPa)	46 - 52[1]	31[2]	20 - 60	20 - 30	3.4 - 20.7	1.4 - 10.3[3]	3.4 - 17.2[4]
Elongation at Break (%)	400 - 500[1]	460[2]	300 - 700	100 - 800	100 - 800[5]	100 - 900[3]	100 - 700[4]
Tear Strength (kN/m)	70 - 75[6]	73[2]	-	Good	Good to Excellent [5]	Poor to Good[3]	Fair to Good[4]
Abrasion Resistance	Excellent [1][7]	Good	Excellent	Excellent	Very Good to Excellent [5]	Poor to Good[3]	Good[4]
Compression Set	Good	Good	Fair to Good	Good	Poor to Good[5]	Good to Excellent [3]	Poor to Excellent [4]
Resilience/Rebound	Good	Excellent	Excellent	Excellent	Fair to Good[5]	Good to Excellent [3]	Fair to Good[4]

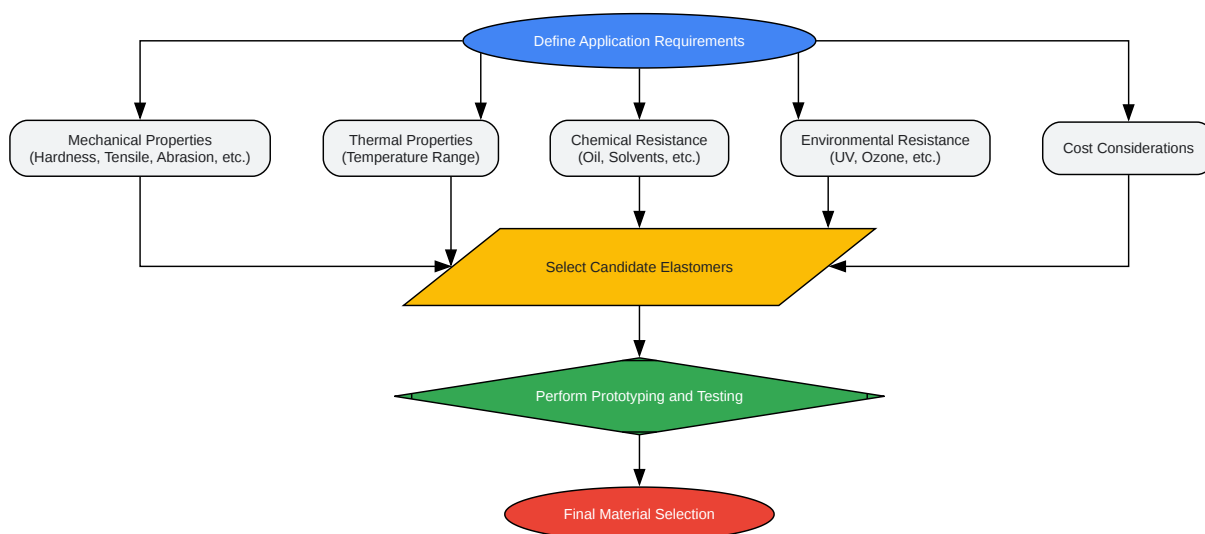
## Thermal and Environmental Properties

Property	TDI-Based Polyurethane (Polyester)	TDI-Based Polyurethane (Polyether)	MDI-Based Polyurethane	Natural Rubber (NR)	Neoprene (CR)	Silicone Rubber (VMQ)	EPDM Rubber
Low Temperature Range (°C)	-40	-50	-50	-55	-57 to -34[5]	-116 to -51[3]	-51 to -40[4]
High Temperature Range (°C)	80 - 100	80 - 100	80 - 100	82	93 to 121[5]	204 to 288[3]	104 to 149[4]
Ozone Resistance	Poor	Fair	Fair	Poor	Good to Excellent [5]	Excellent [3]	Good to Excellent [4]
Weather Resistance	Fair	Good	Good	Poor	Fair to Good[5]	Excellent [3]	Excellent [4]
Oil Resistance	Excellent [6][7]	Fair	Good	Poor	Fair	Good to Excellent [3]	Poor
Water Resistance	Fair	Excellent	Excellent	Excellent	Fair to Good[5]	Excellent [3]	Excellent [4]

## Elastomer Selection Workflow

The selection of the most suitable elastomer for a given application is a multi-faceted process that requires careful consideration of various performance requirements. The following diagram

illustrates a logical workflow to guide researchers and engineers in this selection process.



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Caption: A logical workflow for elastomer selection based on key performance requirements.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance comparison tables, based on internationally recognized ASTM standards.

### Hardness (Durometer) - ASTM D2240

This test method determines the relative hardness of soft materials, such as rubber and elastomers.<sup>[8][9]</sup>

- Apparatus: A durometer, which consists of a specified indenter that is forced into the material under specified conditions.[9][10] The most common scales for elastomers are Shore A and Shore D, with Shore A being used for softer materials and Shore D for harder ones.[8]
- Specimen Preparation: The test specimen should have a minimum thickness of 6mm and a flat surface.[10]
- Procedure:
  - Place the specimen on a hard, flat surface.[8]
  - Press the durometer's indenter into the specimen, ensuring the presser foot is parallel to the surface.[8]
  - The hardness reading is taken within one second of firm contact with the specimen.[8][10]
- Data Interpretation: The result is a dimensionless number on the Shore A or Shore D scale. A higher number indicates a harder material.

## Tensile Properties - ASTM D412

This standard is used to evaluate the tensile (tension) properties of vulcanized thermoset rubber and thermoplastic elastomers.[11] It measures properties such as tensile strength, elongation at break, and modulus.[12][13][14]

- Apparatus: A universal testing machine (tensile tester) capable of maintaining a constant rate of grip separation.[11]
- Specimen Preparation: Test specimens are typically die-cut into a dumbbell or "dogbone" shape from a sheet of the material.[12][13]
- Procedure:
  - The specimen is securely held in the grips of the testing machine.
  - The grips are separated at a constant speed, typically  $500 \pm 50$  mm/min, until the specimen ruptures.[11][13]

- Data Interpretation:
  - Tensile Strength: The maximum stress applied to the specimen before it breaks.
  - Elongation at Break: The percentage increase in the original length of the specimen at the point of rupture.
  - Modulus: The stress required to produce a specific elongation (e.g., 100% or 300%).

## Tear Strength - ASTM D624

This test method measures the resistance of an elastomer to tearing.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Apparatus: A universal testing machine, the same as used for ASTM D412.[\[15\]](#)
- Specimen Preparation: Specimens are cut into specific shapes, often with a pre-cut nick or a right angle to initiate tearing.
- Procedure:
  - The specimen is mounted in the tensile grips.
  - The grips are separated at a constant rate (e.g., 500 mm/min for certain specimen types) until the specimen is completely torn.[\[17\]](#)
- Data Interpretation: The tear strength is calculated as the maximum force required to tear the specimen divided by its thickness, typically expressed in kN/m or lbf/in.

## Compression Set - ASTM D395

This test measures the ability of a rubber material to retain its elastic properties after being subjected to prolonged compressive stress.[\[3\]](#)[\[4\]](#)

- Apparatus: A compression device consisting of two parallel flat plates between which the specimen is compressed.
- Specimen Preparation: Cylindrical disk-shaped specimens are used.
- Procedure (Method B - Constant Deflection):

- The initial thickness of the specimen is measured.
- The specimen is placed in the compression device and compressed to a specified percentage of its original thickness (commonly 25%).[\[18\]](#)
- The device with the compressed specimen is placed in an oven at a specified temperature for a set duration (e.g., 22 hours at 70°C).[\[19\]](#)
- After the specified time, the specimen is removed from the device and allowed to recover for 30 minutes at room temperature before the final thickness is measured.[\[18\]](#)[\[19\]](#)
- Data Interpretation: The compression set is expressed as a percentage of the original deflection that is not recovered. A lower percentage indicates better resistance to permanent deformation.

## Accelerated Aging - ASTM D573

This method is used to assess the resistance of rubber to deterioration by oxidative and thermal aging.[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Apparatus: A circulating air oven capable of maintaining a specified elevated temperature.[\[23\]](#)
- Specimen Preparation: Dumbbell-shaped tensile test specimens are typically used.
- Procedure:
  - The initial physical properties (e.g., tensile strength, elongation) of unaged specimens are measured according to ASTM D412.
  - A set of specimens is placed in the air oven at a specified temperature (e.g., 70°C or 100°C) for a specified duration (e.g., 70 hours).[\[21\]](#)
  - After aging, the specimens are removed, cooled to room temperature, and their physical properties are re-measured.
- Data Interpretation: The change in physical properties after aging is reported as a percentage of the original values. This indicates the material's resistance to heat-induced

degradation.

## Fluid Resistance - ASTM D471

This test method evaluates the effect of liquids on the physical properties of rubber materials.

[7][24][25]

- Apparatus: Immersion containers and a means to maintain a specified temperature.
- Specimen Preparation: Standard rectangular specimens are typically used.[25]
- Procedure:
  - The initial mass, volume, and physical properties (e.g., hardness, tensile strength) of the specimens are measured.
  - The specimens are immersed in the test liquid for a specified time and at a specified temperature.[26][27]
  - After immersion, the specimens are removed, blotted dry, and their mass, volume, and physical properties are re-measured.
- Data Interpretation: The changes in mass, volume, and physical properties are reported as percentages. This data indicates the material's compatibility with the test fluid.

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